

The Obsolete Herbicide Bromofenoxim: A Comparative Efficacy Review Against Modern Broadleaf Herbicides

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Compound of Interest

Compound Name: *Bromofenoxim*

Cat. No.: *B080771*

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For researchers, scientists, and professionals in drug development, this guide provides a comprehensive comparison of the obsolete herbicide **Bromofenoxim** with contemporary broadleaf herbicides. The analysis is based on available experimental data, detailing efficacy, experimental protocols, and mechanisms of action.

Bromofenoxim, a phenoxy herbicide, is now considered obsolete and is no longer approved for use in many regions, including Great Britain.^[1] It was historically used for the control of broad-leaved weeds in cereal crops, maize, and grasslands.^[1] This guide synthesizes historical data on **Bromofenoxim**'s performance and contrasts it with the efficacy of modern broadleaf herbicides, providing a retrospective analysis for research and development purposes.

Comparative Efficacy Data

Quantitative data from various studies have been summarized to compare the weed control efficacy of **Bromofenoxim** (often in combination with other active ingredients) and a selection of modern broadleaf herbicides. The data highlights the percentage of weed control observed in experimental settings.

Herbicide(s)	Target Weed(s)	Efficacy (%)	Crop	Reference
Bromofenoxim Mixtures				
Buctril (Bromoxynil)	Henbit	30 - 73	Wheat	[2]
Common Chickweed	13 - 48	Wheat	[2]	
Buctril Super (Bromoxynil + MCPA)	Parthenium hysterophorus	89 (at flowering stage, 4 weeks after spray)	-	[3][4]
Parthenium hysterophorus	94 (at rosette stage, 4 weeks after spray)	-	[3]	
Parthenium hysterophorus	76 (at bolted stage, 4 weeks after spray)	-	[3]	
Modern Broadleaf Herbicides				
Harmony Extra (Thifensulfuron + Tribenuron)	Henbit & Common Chickweed	Generally more effective than Buctril	Wheat	[2]
Sencor (Metribuzin)	Henbit & Common Chickweed	Generally more effective than Buctril	Wheat	[2]
Glyphosate	Parthenium hysterophorus	100 (at flowering stage, 4 weeks after spray)	-	[3][4]
Pendimethalin	Parthenium hysterophorus	80 (at flowering stage, 4 weeks after spray)	-	[3][4]

Triasulfuron + Terbutryn	Parthenium hysterophorus	61 (at flowering stage, 4 weeks after spray)	-	[3] [4]
Halauxifen- methyl (Arylex) + Fluroxypyr + Dicamba (Switchblade)	Various Broadleaf Weeds	Good activity on over 60 species	Turf	[5]
Halauxifen- methyl (Arylex) + 2,4-D + Fluroxypyr (GameOn)	Various Broadleaf Weeds	Labeled for control of over 100 species	Turf	[5]
Flumioxazin + 2,4-D + Triclopyr + Fluroxypyr (Sure Power)	Ground Ivy & Wild Violet	>80% control of ground ivy within 3 days	Turf	[5]

Experimental Protocols

Detailed methodologies are crucial for interpreting efficacy data. Below are summaries of experimental protocols from cited studies.

Study on Broadleaf Weed Control in Wheat[\[2\]](#)

- Objective: To compare the efficacy of several post-emergence herbicides for broadleaf weed control in wheat.
- Experimental Design: A randomized complete block design with four replications was used across four sites.
- Plot Size: Not specified.
- Crop: Pioneer 2552 wheat.

- **Herbicide Application:** Herbicides were applied using a CO2 back-pack sprayer in a spray volume of 20 GPA at one site and 26 GPA at the others.
- **Herbicides Tested:**
 - Aim (carfentrazone)
 - Buctril (bromoxynil) at 1.5 pt/A
 - Clarity (dicamba) at 4 oz/A
 - 2,4-D at 1 pt/A
 - Harmony Extra (thifensulfuron + tribenuron) at 0.5 oz/A
 - Sencor (metribuzin) at 4 oz/A
- **Data Collection:** Weed control was visually rated, and wheat grain yield was measured.

Study on the Control of *Parthenium hysterophorus*[3][4]

- **Objective:** To determine the impact of four locally available broadleaf herbicides against *Parthenium hysterophorus*.
- **Experimental Design:** Potted plants were used in a research field setting.
- **Target Weed:** *Parthenium hysterophorus* at three growth stages (rosette, bolted, and flowering).
- **Herbicide Application:** Herbicides were applied at the recommended dose and half of the recommended dose.
- **Herbicides Tested:**
 - Stomp 455 CS (pendimethalin)
 - Buctril Super 60 EC (bromoxynil + MCPA)
 - Vantage 48 SL (glyphosate)

- Logran Extra 750 WG (triasulfuron + terbutryn)
- Data Collection: Mortality of *P. hysterophorus* was observed and recorded 2 and 4 weeks after spraying.

Mechanism of Action: Bromofenoxim

Bromofenoxim acts as a photosynthesis inhibitor.[1] Upon application, it is metabolized to bromoxynil, which is the active compound. Bromoxynil inhibits photosynthesis by binding to the D1 protein of the photosystem II complex in chloroplasts. This binding blocks the electron transport chain, leading to the production of reactive oxygen species, which cause lipid peroxidation and membrane damage, ultimately resulting in cell death.



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Caption: Mode of action of **Bromofenoxim** leading to plant cell death.

Modern Broadleaf Herbicide Alternatives

The herbicide landscape has evolved significantly since the use of **Bromofenoxim**. Modern herbicides offer different modes of action, improved crop selectivity, and better toxicological profiles.

- ALS Inhibitors (Group 2): Herbicides like those in Harmony Extra (thifensulfuron and tribenuron) inhibit the acetolactate synthase (ALS) enzyme, which is crucial for the synthesis of branched-chain amino acids in plants.
- Synthetic Auxins (Group 4): This group includes herbicides like 2,4-D, dicamba, and the newer aryloxyacetic acids such as halauxifen-methyl (Arylex).[5] They mimic the plant growth hormone auxin, causing uncontrolled and disorganized growth that leads to plant death.[5]
- EPSPS Inhibitors (Group 9): Glyphosate is the most well-known herbicide in this class. It inhibits the 5-enolpyruvylshikimate-3-phosphate synthase (EPSPS) enzyme, preventing the synthesis of essential aromatic amino acids.

- PPO Inhibitors (Group 14): Flumioxazin is an example of a protoporphyrinogen oxidase (PPO) inhibitor.[5] These herbicides inhibit an enzyme involved in chlorophyll synthesis, leading to the accumulation of a phototoxic intermediate that causes rapid membrane damage in the presence of light.
- HPPD Inhibitors (Group 27): These herbicides inhibit the 4-hydroxyphenylpyruvate dioxygenase (HPPD) enzyme, which is involved in plastoquinone and tocopherol biosynthesis. This leads to the bleaching of new growth.

The development of herbicide-resistant weeds has driven the creation of new herbicide formulations and mixtures. Products like "Sure Power" and "GameOn" combine multiple active ingredients with different modes of action to provide broad-spectrum weed control and manage resistance.[5]

In conclusion, while **Bromofenoxim** was effective against certain broadleaf weeds, its status as an obsolete herbicide reflects the advancements in herbicide technology. Modern herbicides offer a wider range of modes of action, greater efficacy against a broader spectrum of weeds, and are formulated to address the challenges of herbicide resistance. The data and protocols presented here provide a valuable reference for understanding the historical context of weed management and for the continued development of more effective and sustainable herbicide solutions.

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